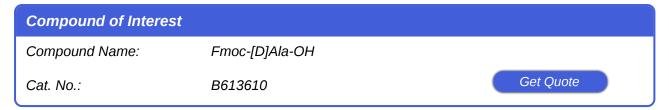


Solubility of Fmoc-D-Ala-OH in DMF and NMP: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the solubility of N- α -(9-Fluorenylmethoxycarbonyl)-D-alanine (Fmoc-D-Ala-OH) in two of the most prevalent solvents used in solid-phase peptide synthesis (SPPS): N,N-Dimethylformamide (DMF) and N-Methyl-2-pyrrolidone (NMP). An understanding of the solubility of this key building block is critical for the optimization of coupling reactions, ensuring high yields and purity of synthetic peptides.

Core Topic: Solubility Profile of Fmoc-D-Ala-OH

Fmoc-D-Ala-OH is a standard amino acid derivative used extensively in the synthesis of peptides. Its solubility in the reaction solvent is a fundamental parameter that directly impacts the efficiency of the coupling steps. Poor solubility can lead to incomplete reactions, the formation of deletion sequences, and challenges in purification. Both DMF and NMP are polar aprotic solvents favored in SPPS for their ability to effectively dissolve the reagents involved in peptide synthesis.

Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for Fmoc-D-Ala-OH in DMF and NMP. It is important to note that solubility can be influenced by factors such as solvent purity, temperature, and the presence of other reagents.



Solvent	Concentration	Observation	Molar Concentration (Approx.)	Source Citation
N,N- Dimethylformami de (DMF)	1 mmole in 2 ml	Clearly soluble	0.5 M	
25 mmole in 50 ml	Clearly soluble	0.5 M		
N-Methyl-2- pyrrolidone (NMP)	Not Specified	Generally soluble	Not Quantified	[1][2]

While specific quantitative data for Fmoc-D-Ala-OH in NMP is not readily available in the literature, it is widely regarded as an excellent solvent for Fmoc-amino acids and is often used interchangeably with DMF.[1][3] For hydrophobic peptides, NMP may even be advantageous in preventing aggregation during synthesis.[2]

Experimental Protocols

For applications requiring precise solubility data under specific laboratory conditions, direct experimental determination is recommended. The following protocol outlines a general method for determining the solubility of an Fmoc-amino acid in an organic solvent.

Objective: To determine the saturation solubility of Fmoc-D-Ala-OH in DMF or NMP at a specific temperature.

Materials:

- Fmoc-D-Ala-OH
- High-purity DMF or NMP
- Analytical balance
- Scintillation vials or other suitable sealed containers



- · Constant temperature incubator/shaker
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

Procedure:

- Preparation of a Supersaturated Solution:
 - Accurately weigh an excess amount of Fmoc-D-Ala-OH into a vial. The amount should be more than what is expected to dissolve.
 - Add a precise volume of the chosen solvent (DMF or NMP) to the vial.
- · Equilibration:
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a constant temperature incubator/shaker set to the desired experimental temperature (e.g., 25°C).
 - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Sample Preparation:
 - After equilibration, allow the vial to stand undisturbed at the set temperature for a short period to allow the excess solid to settle.
 - Carefully draw a known volume of the supernatant using a syringe.
 - Immediately filter the supernatant through a syringe filter to remove any undissolved microcrystals.
- Quantitative Analysis by HPLC:

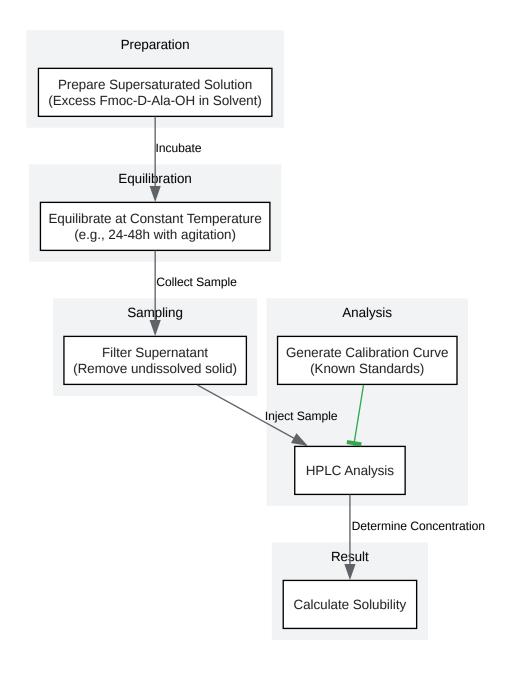


- Prepare a series of standard solutions of Fmoc-D-Ala-OH in the same solvent with known concentrations.
- Generate a calibration curve by injecting the standard solutions into the HPLC and plotting the peak area against concentration.
- Inject the filtered sample of the saturated solution into the HPLC.
- Determine the concentration of the sample from the calibration curve.
- · Calculation of Solubility:
 - The concentration determined by HPLC represents the saturation solubility of Fmoc-D-Ala-OH in the solvent at the specified temperature.
 - Express the solubility in the desired units (e.g., mol/L or mg/mL).

Mandatory Visualization

The following diagram illustrates the logical workflow for the experimental determination of Fmoc-D-Ala-OH solubility.





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